

physical and chemical properties of 2-Bromo-p-terphenyl

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Compound of Interest

Compound Name: 2-Bromo-p-terphenyl

Cat. No.: B1275495

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An In-depth Technical Guide to 2-Bromo-p-terphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-p-terphenyl** (CAS No. 3282-24-4). The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and outlining relevant experimental methodologies.

Core Chemical and Physical Properties

2-Bromo-p-terphenyl is an aromatic hydrocarbon characterized by a central benzene ring substituted with two phenyl groups and a bromine atom.^[1] Its structure, featuring a rigid terphenyl backbone, makes it a valuable intermediate in organic synthesis, particularly for advanced materials and electronics.^[2] The bromine atom serves as a reactive site for various cross-coupling reactions.^[2]

Quantitative Data Summary

The key physical and chemical properties of **2-Bromo-p-terphenyl** are summarized in the table below for easy reference and comparison.

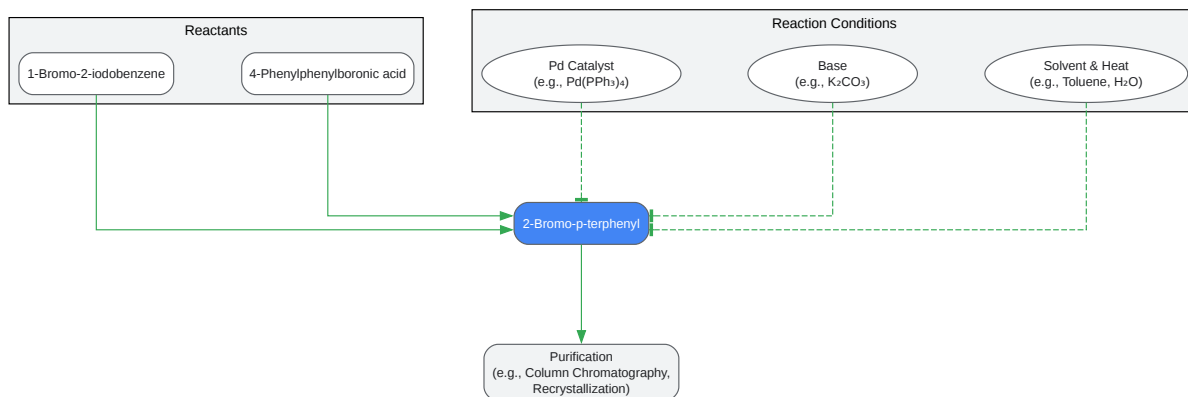
Property	Value	Reference(s)
CAS Number	3282-24-4	[3][4]
Molecular Formula	C ₁₈ H ₁₃ Br	[3][4]
Molecular Weight	309.2 g/mol	[4][5]
Appearance	White to light yellow powder or crystals	[4][5]
Melting Point	85.0 to 89.0 °C	[4][5]
Boiling Point	418.1 ± 14.0 °C (at 760 Torr)	[4][5]
Density (Predicted)	1.309 ± 0.06 g/cm ³	[4][5]
Solubility	Soluble in Toluene	[4][5]
Storage	Keep in a cold, dry place	[3]

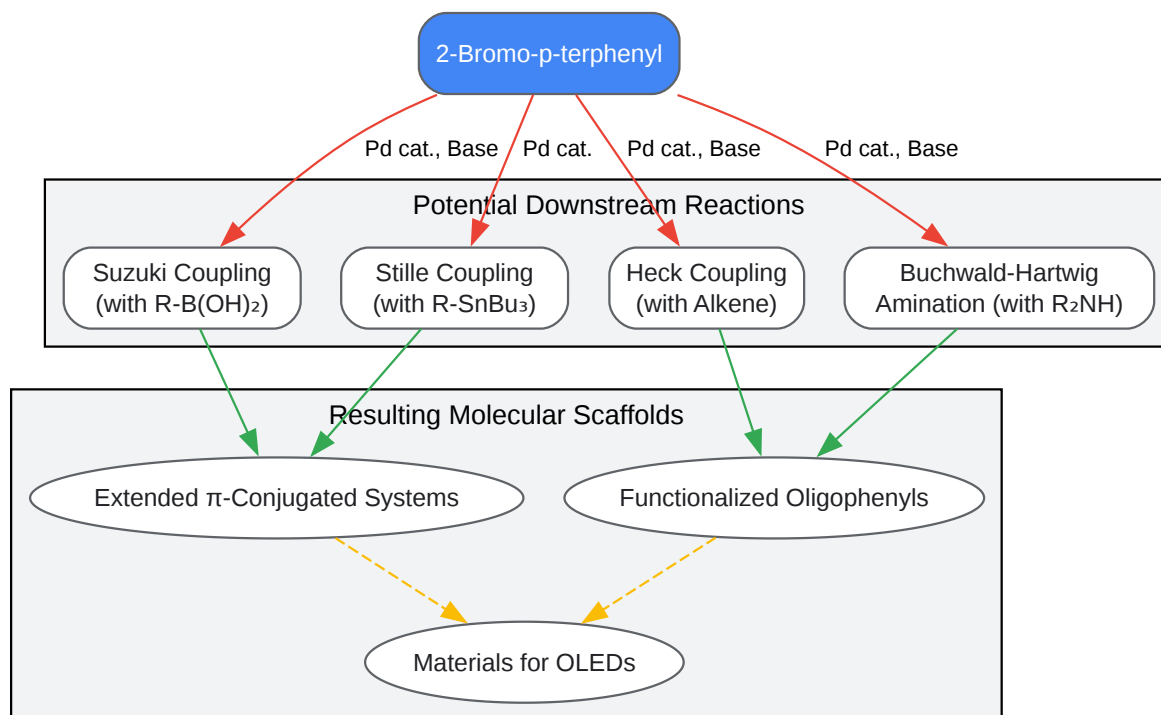
Synthesis and Experimental Protocols

The synthesis of terphenyl derivatives is most efficiently achieved through metal-catalyzed cross-coupling reactions.[6] The Suzuki cross-coupling reaction is a versatile and practical method for producing both symmetrical and unsymmetrical terphenyls.[6]

General Synthesis Workflow: Suzuki Coupling

A common and effective method for synthesizing **2-Bromo-p-terphenyl** involves the Suzuki coupling reaction. This process typically couples an aryl halide with an arylboronic acid in the presence of a palladium catalyst and a base.





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